

Technical Guide: Structural Elucidation of 5-Bromo-N-cyclopropyl-2,4-dimethylbenzamide

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Compound of Interest

Compound Name: 5-Bromo-N-cyclopropyl-2,4-dimethylbenzamide

Cat. No.: B13929078

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Executive Summary

Molecule: **5-Bromo-N-cyclopropyl-2,4-dimethylbenzamide** Formula:

Exact Mass: 267.0259 (79Br) / 269.0238 (81Br) Core Challenge: Confirming the regiochemical position of the bromine atom at C5 relative to the methyl groups at C2/C4 and the amide moiety, excluding the sterically congested C3 and C6 isomers.^[1]

This guide outlines a self-validating analytical workflow combining High-Resolution Mass Spectrometry (HRMS), 1D Nuclear Magnetic Resonance (NMR), and 2D NOESY experiments to definitively prove the structure.

Synthesis Context & Regiochemical Logic

To elucidate the structure, one must understand the electronic and steric forces driving its formation. The likely precursor is 2,4-dimethylbenzoic acid.

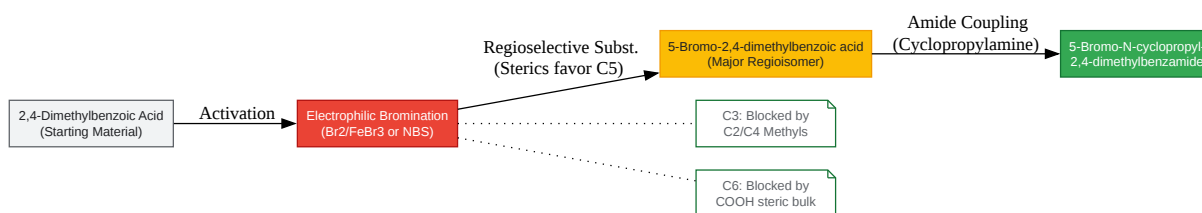
Mechanistic Causality

- Precursor: 2,4-Dimethylbenzoic acid.

- Electrophilic Aromatic Substitution (Bromination):
 - Directing Effects: The carboxyl group (-COOH) is a meta-director. The two methyl groups (-Me) are ortho/para-directors.
 - Site Analysis:
 - C3: Sandwiched between two methyls (Sterically disfavored).
 - C6: Ortho to the bulky carboxyl group (Sterically hindered).
 - C5: Meta to -COOH, Para to C2-Me, Ortho to C4-Me. This is the electronically and sterically favored site.
- Amide Coupling: Conversion of the acid to the amide using Cyclopropylamine locks the structure.

Visualization: Synthesis & Regioselectivity

The following diagram illustrates the synthesis logic and the competing sites.



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Caption: Synthesis pathway highlighting the thermodynamic and steric factors favoring bromination at the C5 position.

Analytical Framework (The Core)

High-Resolution Mass Spectrometry (HRMS)

Before NMR, confirm the elemental composition and halogen pattern.

- Ionization Mode: ESI+ (Electrospray Ionization, Positive mode).
- Expected Signals:
 - and
(1:1 intensity ratio).
 - Diagnostic Criterion: The characteristic 1:1 isotopic doublet is the definitive signature of a mono-brominated species.
 - Fragmentation: Loss of cyclopropylamine (
) or the cyclopropyl radical may be observed in MS/MS.

¹H NMR Spectroscopy (500 MHz, DMSO-d₆ or CDCl₃)

The proton NMR provides the primary connectivity data.

Proton Position	Multiplicity	Approx. Shift (ppm)	Diagnostic Logic
NH (Amide)	Broad Singlet (d)	6.0 - 8.5	Exchangeable with D ₂ O. Coupling to cyclopropyl CH (1-2 Hz).
Ar-H (C6)	Singlet	7.1 - 7.4	Critical: Para to C3-H. Downfield due to proximity to Carbonyl (Deshielding zone).
Ar-H (C3)	Singlet	6.9 - 7.1	Critical: Para to C6-H. Upfield relative to H6. Appears as a singlet because it is isolated between two methyls.
Ar-CH3 (C2)	Singlet	2.3 - 2.4	Distinct singlet.
Ar-CH3 (C4)	Singlet	2.2 - 2.3	Distinct singlet.
Cyclopropyl-CH	Multiplet	2.8 - 2.9	Methine proton adjacent to Nitrogen.
Cyclopropyl-CH2	Multiplet	0.5 - 0.8	High-field signals characteristic of strained rings.

Expert Insight: The observation of two aromatic singlets is the first filter.

- If Br were at C6: H3 and H5 would be meta to each other (1-3 Hz).
- If Br were at C3: H5 and H6 would be ortho to each other (6-8 Hz).

- Observed: Two singlets (para-relationship) confirms the 1,2,4,5-substitution pattern.

The "Smoking Gun": 1D NOE / 2D NOESY

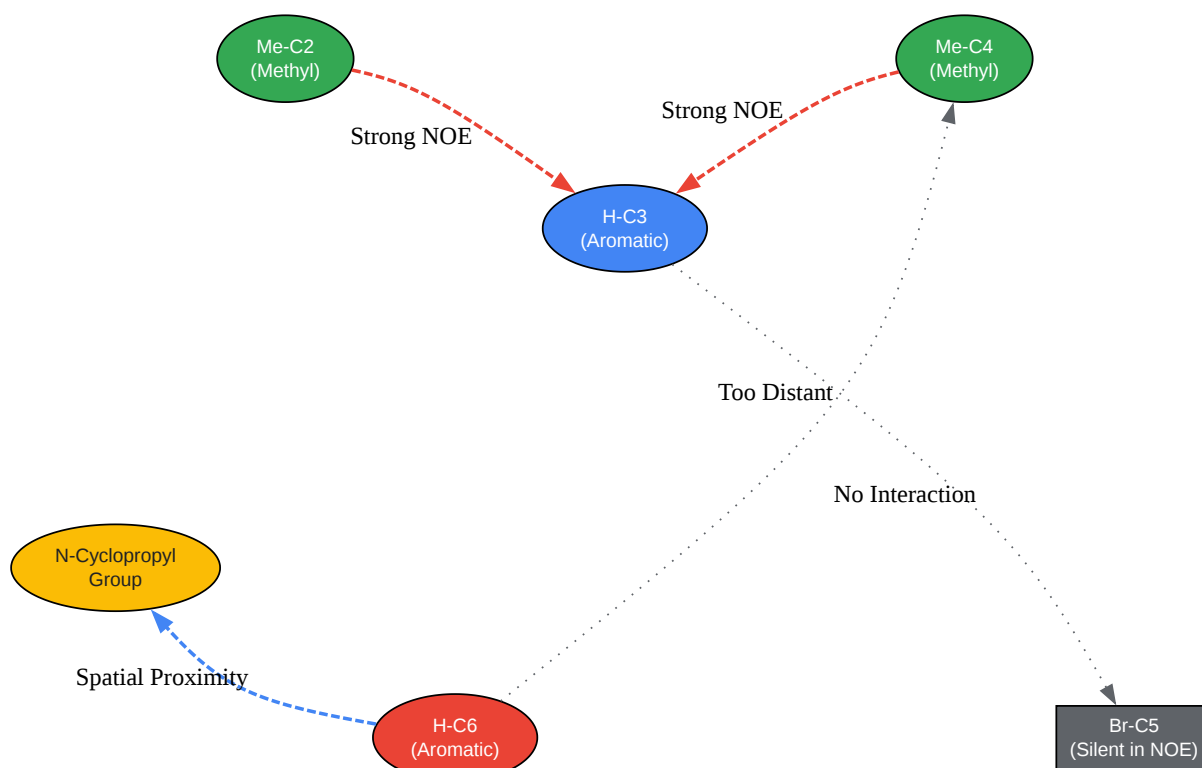
To distinguish the target (5-Bromo) from the theoretical isomer (e.g., if the methyls were at 2,5 and Br at 4), you must map the spatial proximity.

Required Correlations:

- Irradiate Ar-CH₃ (C2): Must show NOE to Ar-H (C3) and the Cyclopropyl group (via rotameric proximity to amide).
- Irradiate Ar-CH₃ (C4): Must show NOE to Ar-H (C3).
 - Result: The C3 proton is "sandwiched" between two methyls. If you see NOE enhancement on the same aromatic proton from both methyl signals, you have proven the 2,4-dimethyl arrangement around H3.
- Irradiate Ar-H (C6): Should show NOE to the Amide NH or Cyclopropyl protons, but no NOE to methyl groups (or very weak).

Visualization of Spatial Logic (NOESY)

The following diagram details the required Nuclear Overhauser Effect (NOE) correlations that validate the structure.



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Caption: NOESY correlation map. The critical "Sandwich Effect" (Red dashed lines) proves H3 is located between two methyl groups, confirming the 2,4-dimethyl regiochemistry.

Experimental Protocol (Self-Validating)

Reagents and Equipment[2][3][4][5][6]

- Solvent: DMSO-d6 (preferred for Amide NH visibility) or

- Internal Standard: TMS (Tetramethylsilane).
- Instrument: 400 MHz or higher NMR spectrometer.

Step-by-Step Elucidation Procedure

- Sample Preparation: Dissolve 5-10 mg of the solid in 0.6 mL of DMSO-d₆. Ensure the solution is clear to prevent line broadening.
- Run ¹H NMR (16 scans):
 - Check: Do you see two aromatic singlets?
 - Pass Criteria: Yes. (If doublets are seen, the structure is incorrect).
- Run ¹³C NMR / DEPT-135:
 - Objective: Identify Methyl carbons (positive phase), CH carbons (positive phase), and Quaternary carbons (invisible in DEPT).
 - Count: Ensure 12 carbon signals (distinct environments).
- Run 1D NOE (Selective Gradient):
 - Select the Methyl peak at ~2.2 ppm.
 - Observation: Look for enhancement of the aromatic singlet at ~7.0 ppm (H3).
 - Select the other Methyl peak at ~2.3 ppm.
 - Observation: Look for enhancement of the same aromatic singlet at ~7.0 ppm (H3).
- Data Synthesis:
 - If H3 correlates to both methyls, the 2,4-dimethyl substitution is confirmed.
 - The remaining aromatic singlet (H6) must be adjacent to the amide, confirming the 5-bromo position by elimination.

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